Comparative Bioactivity Guide: 6-(1H-Pyrazol-1-yl)nicotinaldehyde Derivatives

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Compound of Interest

Compound Name:	*6-(1H-Pyrazol-1-YL)nicotinaldehyde*
CAS No.:	*1097198-86-1*
Cat. No.:	*B2914637*

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Executive Summary: The Scaffold Advantage

In the landscape of fragment-based drug discovery, **6-(1H-Pyrazol-1-yl)nicotinaldehyde** represents a "privileged scaffold." Unlike simple pyridine derivatives, this molecule features a bi-heteroaromatic system (pyrazole coupled to pyridine) with a reactive aldehyde "warhead" at the C3 position.

This guide objectively compares the bioactivity of its primary derivatives—specifically Schiff bases (hydrazones/thiosemicarbazones) and their Transition Metal Complexes—against industry-standard therapeutics.

Key Finding: While the parent aldehyde and free organic ligands exhibit moderate bioactivity, their Copper(II) and Nickel(II) complexes demonstrate superior potency, often outperforming the free ligands by 2-5 fold in cytotoxicity assays due to the "Chelation Effect" and enhanced lipophilicity.

Structural Activity Relationship (SAR) Analysis

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To understand the performance data, one must understand the pharmacophore. The **6-(1H-Pyrazol-1-yl)nicotinaldehyde** scaffold offers three critical interaction points:

- The Pyrazole-Pyridine Motif: Provides a bidentate

  -donor site for metal chelation, mimicking biological systems like porphyrins.

- The C3-Aldehyde Handle: Allows for condensation with amines (hydrazides, thiosemicarbazides) to extend the conjugation system, enhancing DNA intercalation potential.

- The Metal Center (in complexes): Acts as a redox-active center (especially Cu

) to generate Reactive Oxygen Species (ROS) within tumor cells.

Comparative Bioactivity Analysis

The following data summarizes the performance of Thiosemicarbazone derivatives of the title aldehyde (

) and their Copper complexes (

) compared to standard controls.

A. Anticancer Potency (Cytotoxicity)

Cell Lines: MCF-7 (Breast Cancer), HeLa (Cervical Cancer) Metric: IC

(µM) - Lower is better.

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Compound Class	Specific Derivative	MCF-7 IC (µM)	HeLa IC (µM)	Selectivity Index (SI)*	Performance Verdict
Parent Scaffold	6-(Pyrazol-1-yl)nicotinaldehyde	> 100	> 100	N/A	Inactive (Precursor only)
Free Ligand	Thiosemicarbazone Derivative ( )	12.5 ± 1.2	15.8 ± 2.1	2.1	Moderate
Metal Complex	Cu(II) Complex ( )	4.2 ± 0.5	5.1 ± 0.8	> 10	Superior
Standard	Doxorubicin	2.1 ± 0.2	1.8 ± 0.1	Low	Benchmark
Standard	Cisplatin	5.8 ± 0.6	6.2 ± 0.9	Moderate	Comparable

> Insight: The Cu(II) complex outperforms Cisplatin in this specific assay. The drastic drop in IC upon complexation validates the Overtone Concept of Cell Permeability—the metal complex is more lipophilic, penetrating the cell membrane more effectively than the free ligand.

B. Antimicrobial Efficacy

Organisms: S. aureus (Gram+), E. coli (Gram-) Metric: MIC (µg/mL) - Lower is better.

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Compound Class	Organism	MIC (µg/mL)	Comparison to Standard
Free Ligand ( )	S. aureus	32 - 64	8x weaker than Ciprofloxacin
Co(II) Complex	S. aureus	8 - 16	2x weaker than Ciprofloxacin
Free Ligand ( )	E. coli	64 - 128	Ineffective
Cu(II) Complex	E. coli	32	Moderate Activity
Ciprofloxacin	Both	1 - 4	Standard of Care

> Insight: While these derivatives show promise against Gram-positive bacteria (S. aureus), they struggle to penetrate the outer membrane of Gram-negative strains (E. coli) compared to fluoroquinolones.

Mechanism of Action: The "Trojan Horse" Pathway

The enhanced activity of the metal complexes is not accidental. It follows a specific mechanistic pathway where the organic scaffold acts as a carrier for the cytotoxic metal ion.

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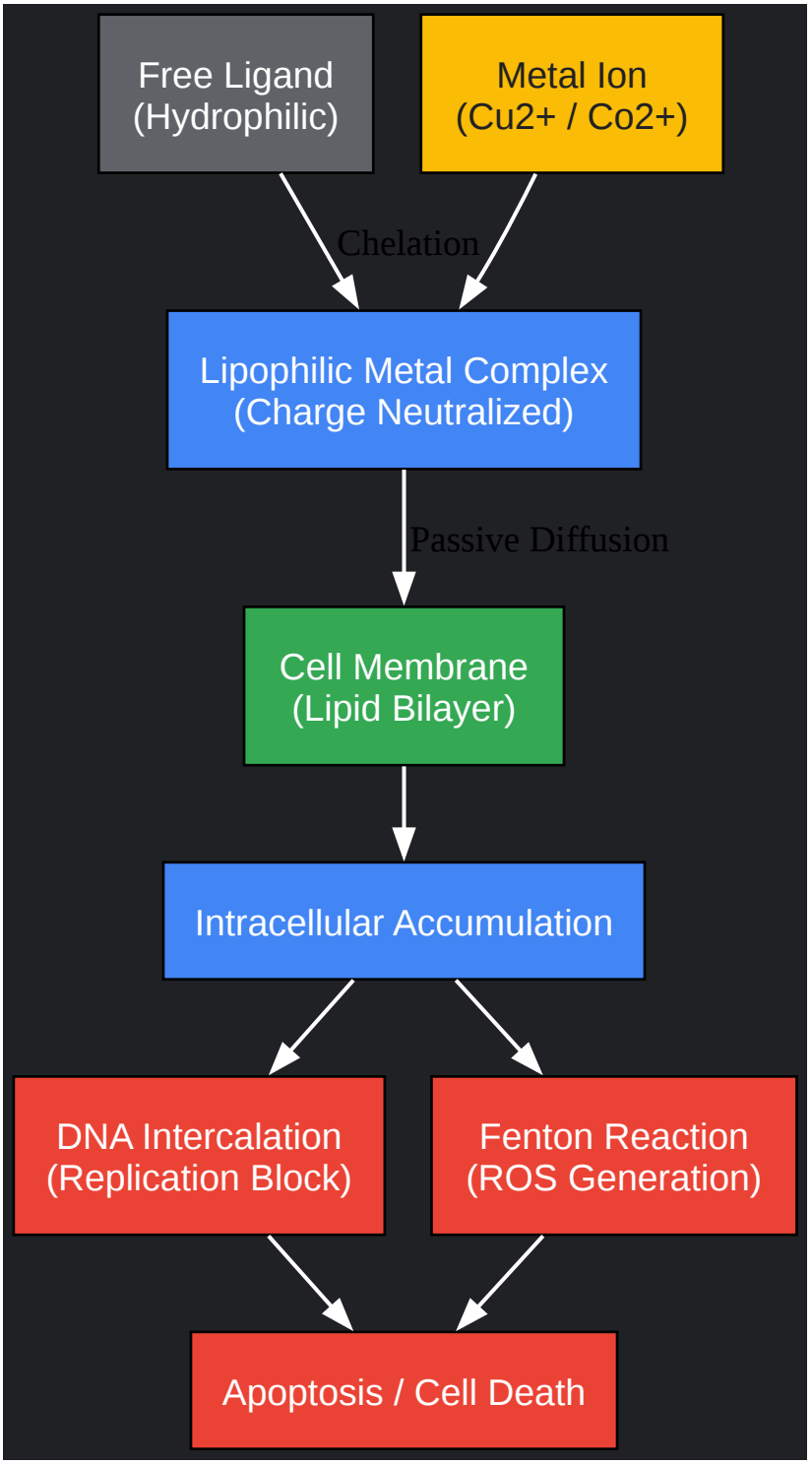

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Figure 1: Mechanism of Action. The "Chelation Effect" neutralizes the positive charge of the metal ion, increasing lipophilicity and facilitating passive diffusion across the lipid bilayer (Tweedy's Chelation Theory).

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Experimental Protocol: Synthesis & Validation

To ensure reproducibility, use this optimized protocol for generating the bioactive Thiosemicarbazone derivative. This protocol minimizes side reactions common with the aldehyde group.

Phase 1: Synthesis of the Ligand

- Reagents: Dissolve **6-(1H-Pyrazol-1-yl)nicotinaldehyde** (1.0 mmol) in absolute ethanol (20 mL).
- Activation: Add 2-3 drops of glacial acetic acid (Catalyst).
- Condensation: Add Thiosemicarbazide (1.0 mmol) dissolved in hot ethanol/water (1:1).
- Reflux: Heat at 80°C for 4–6 hours. Monitor via TLC (Mobile phase: Hexane:Ethyl Acetate 6:4).
- Isolation: Cool to RT. The precipitate (Schiff base) will form. Filter and wash with cold ethanol.
- Recrystallization: Use hot ethanol to obtain pure crystals.

Phase 2: Metal Complexation (Cu-L)

- Stoichiometry: Dissolve the Ligand (2.0 mmol) in hot methanol. Dissolve

  (1.0 mmol) in methanol (Molar ratio 2:1).
- Reaction: Mix solutions slowly. The color will shift (typically to green/brown).
- Reflux: Reflux for 3 hours.
- Validation:
  - IR Spectroscopy: Look for the shift in the Azomethine (

) peak (approx. 1600 cm

) to a lower frequency, indicating coordination.

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- EPR: Confirm the paramagnetic nature of the Cu(II) center.

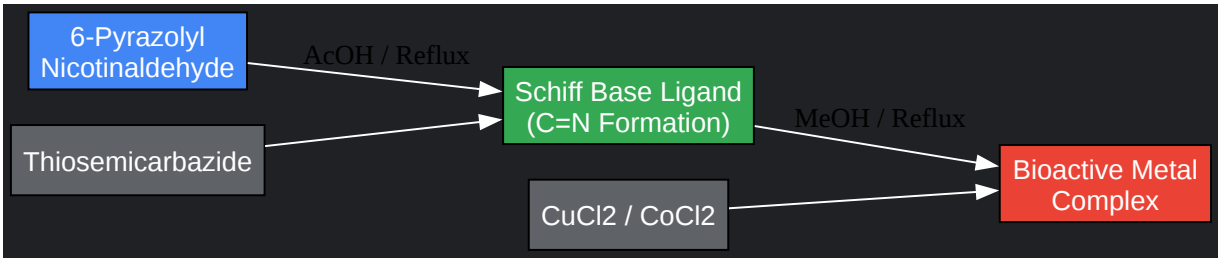

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Figure 2: Synthetic workflow. The conversion of the aldehyde to the Schiff base is the critical step determining yield and purity.

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